

# Physicochemical Properties of 2-Sulfo-beta-alanine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Amino-2-sulfopropanoic acid

Cat. No.: B613136

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

2-Sulfo-beta-alanine is a sulfonated derivative of the naturally occurring beta-amino acid, beta-alanine. The introduction of a sulfonic acid group significantly modifies the physicochemical properties of the parent molecule, enhancing its acidity and aqueous solubility. These characteristics make it a valuable building block in medicinal chemistry and biotechnology, particularly in applications requiring the modification of molecules to improve their water solubility. This technical guide provides a comprehensive overview of the known physicochemical properties of 2-sulfo-beta-alanine, details on its synthesis, and general experimental protocols for its characterization. Due to a lack of specific publicly available quantitative data for 2-sulfo-beta-alanine, this guide also presents data for the parent compound, beta-alanine, as a point of reference and discusses the anticipated effects of sulfonation.

## Introduction

Beta-alanine is a non-proteinogenic amino acid that serves as a precursor to the synthesis of carnosine, a dipeptide with important physiological roles, including pH buffering in muscle tissue. The chemical modification of beta-alanine can lead to derivatives with unique properties for various scientific applications. 2-Sulfo-beta-alanine, with the addition of a sulfonic acid functional group, is a prime example of such a derivative. Its enhanced hydrophilic nature makes it a key component in the development of water-soluble dyes, bioconjugates, and other

labeled molecules for use in aqueous environments[1][2][3]. This guide aims to consolidate the available information on the physicochemical properties of 2-sulfo-beta-alanine to support its application in research and development.

## Chemical and Physical Properties

The fundamental chemical and physical properties of 2-sulfo-beta-alanine are summarized in Table 1. For comparative purposes, the known properties of beta-alanine are provided in Table 2.

Table 1: Physicochemical Properties of 2-Sulfo-beta-alanine

Property	Value	Reference
IUPAC Name	3-Amino-2-sulfopropanoic acid	N/A
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>5</sub> S	[1]
Molecular Weight	169.16 g/mol	[1]
Appearance	White crystalline solid (presumed)	N/A
pKa Values	Data not available	N/A
Solubility	High in water (qualitative)	[1][2][3]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
LogP	Data not available	N/A

Note: "N/A" indicates that specific experimental data for 2-sulfo-beta-alanine was not found in the public domain during the literature search.

Table 2: Physicochemical Properties of Beta-alanine

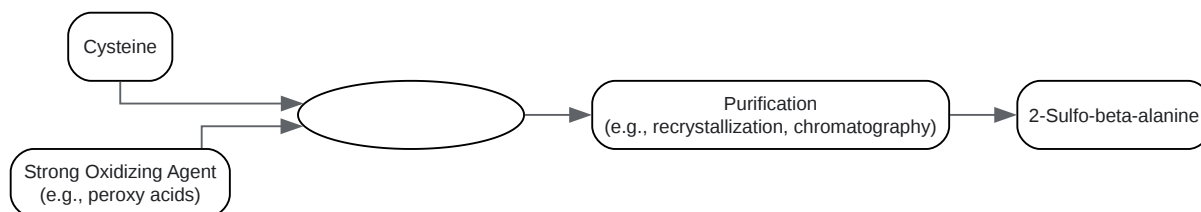
Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>2</sub>	[4]
Molecular Weight	89.09 g/mol	[5]
Appearance	White crystalline powder	[5]
pKa <sub>1</sub> (-COOH)	3.55	[4]
pKa <sub>2</sub> (-NH <sub>3</sub> <sup>+</sup> )	10.24	[4]
Solubility in Water	545 g/L (at 25 °C)	[5]
Melting Point	200 °C (decomposes)	[5]
LogP	-3.05	[5]

The presence of the sulfonic acid group in 2-sulfo-beta-alanine is expected to significantly lower the pKa of the acidic proton compared to the carboxylic acid proton of beta-alanine, making it a much stronger acid. Consequently, its aqueous solubility is anticipated to be even higher than that of beta-alanine.

## Synthesis of 2-Sulfo-beta-alanine

A one-step synthesis of alpha-sulfo-beta-amino acids, including 2-sulfo-beta-alanine, has been reported[6]. While the detailed experimental protocol is not available in the abstract, the general approach involves the oxidation of cysteine[6].

Below is a generalized workflow for such a synthesis, based on common organic chemistry principles.



[Click to download full resolution via product page](#)

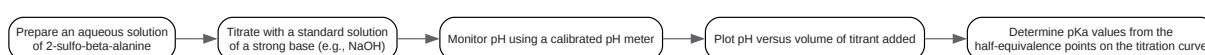
A generalized workflow for the synthesis of 2-sulfo-beta-alanine.

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of 2-sulfo-beta-alanine are not readily available. However, standard methodologies can be applied.

### Determination of pKa Values

The pKa values of 2-sulfo-beta-alanine can be determined by potentiometric titration.

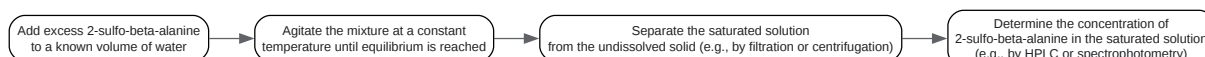


[Click to download full resolution via product page](#)

Workflow for the determination of pKa values by potentiometric titration.

### Determination of Aqueous Solubility

The equilibrium solubility of 2-sulfo-beta-alanine in water can be determined using the shake-flask method.

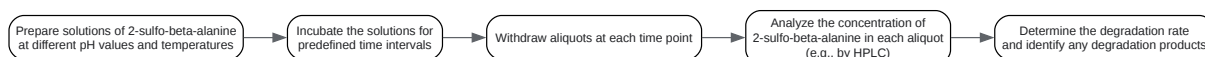


[Click to download full resolution via product page](#)

Workflow for the determination of aqueous solubility by the shake-flask method.

### Stability Assessment

The stability of 2-sulfo-beta-alanine can be assessed under various conditions (e.g., different pH values and temperatures) over time.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. media.iris-biotech.de [media.iris-biotech.de]
- 2. Postsynthetic derivatization of fluorophores with alpha-sulfo-beta-alanine dipeptide linker. Application to the preparation of water-soluble cyanine and rhodamine dyes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. N-Fmoc- $\alpha$ -sulfo- $\beta$ -alanine: a versatile building block for the water solubilisation of chromophores and fluorophores by solid-phase strategy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4.  $\beta$ -Alanine - Wikipedia [en.wikipedia.org]
- 5. Beta-Alanine | C<sub>3</sub>H<sub>7</sub>NO<sub>2</sub> | CID 239 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. One step synthesis of alpha-sulfo-beta-alanine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical Properties of 2-Sulfo-beta-alanine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613136#physicochemical-properties-of-2-sulfo-beta-alanine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)